

"N-(2-Aminoethyl)-1,3-propanediamine" basic properties

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Compound of Interest

Compound Name: *N*-(2-Aminoethyl)-1,3-propanediamine

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Technical Guide: N-(2-Aminoethyl)-1,3-propanediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **N-(2-Aminoethyl)-1,3-propanediamine**, a versatile polyamine compound. The information is curated for professionals in research and development, with a focus on structured data presentation, experimental context, and logical visualization of key information.

Compound Identification and Structure

N-(2-Aminoethyl)-1,3-propanediamine, also known by synonyms such as 1,4,8-triazaoctane and 3-(aminopropyl)ethylenediamine, is a linear polyamine with three amine functional groups: two primary and one secondary.^[1] Its structure is fundamental to its chemical behavior, particularly its role as a chelating and templating agent.^{[2][3][4]}

Identifier	Value
IUPAC Name	N'-(2-aminoethyl)propane-1,3-diamine[1]
CAS Number	13531-52-7[3][4][5]
Molecular Formula	C ₅ H ₁₅ N ₃ [1][3][6]
Molecular Weight	117.19 g/mol [1][3][5][6]
InChI Key	DTSDBGVDESRKKD-UHFFFAOYSA-N[5]
Canonical SMILES	C(CN)CNCCN[1]

Physicochemical Properties

The compound exists as a liquid at standard temperature and pressure.[5] Its key physical and chemical properties are summarized below.

Physical Properties

Property	Value	Conditions
Form	Liquid[5]	Ambient
Density	0.928 g/mL[2][5][7][8]	at 25 °C
Boiling Point	221 °C[8]	
Melting Point	10 °C[8]	
Flash Point	97 °C (206.6 °F)[5]	Closed Cup
Refractive Index	1.4815[2][5][7]	at 20 °C

Chemical Properties

Property	Value
pKa (Dissociation Constants)	Experimental values have been determined between 298.15 K and 313.15 K.[9]
Hydrogen Bond Donors	3[1]
XLogP3-AA	-1.7[1]

Safety and Handling

N-(2-Aminoethyl)-1,3-propanediamine is classified as a hazardous substance, requiring careful handling and appropriate personal protective equipment (PPE).

GHS Hazard Classification

Hazard Class	Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]	Danger[5]	
Acute Toxicity, Dermal (Category 2)	H310: Fatal in contact with skin[1]	Danger[5]	
Skin Corrosion/Irritation (Category 1A)	H314: Causes severe skin burns and eye damage[1]	Danger[5]	
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction[1]	Danger[5]	

This table represents a summary of primary hazards; users must consult the full Safety Data Sheet (SDS) before use.[10]

Handling and Storage

- Handling: Use in a well-ventilated area. Wear protective gloves, clothing, eye, and face protection (faceshields, goggles).[10] Avoid breathing vapors or mists.[11]

- Storage: Store below +30°C in a dry, cool, and well-ventilated place.[2][11] Keep containers tightly closed. The material is classified under Storage Class 6.1A (Combustible, acute toxic category 1 and 2 / very toxic hazardous materials).[5]

Experimental Protocols

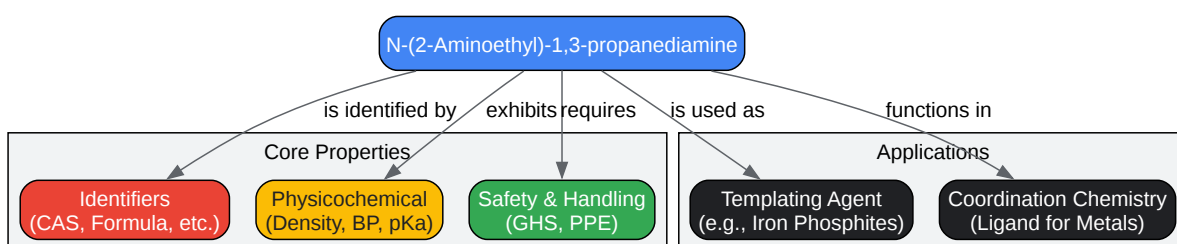
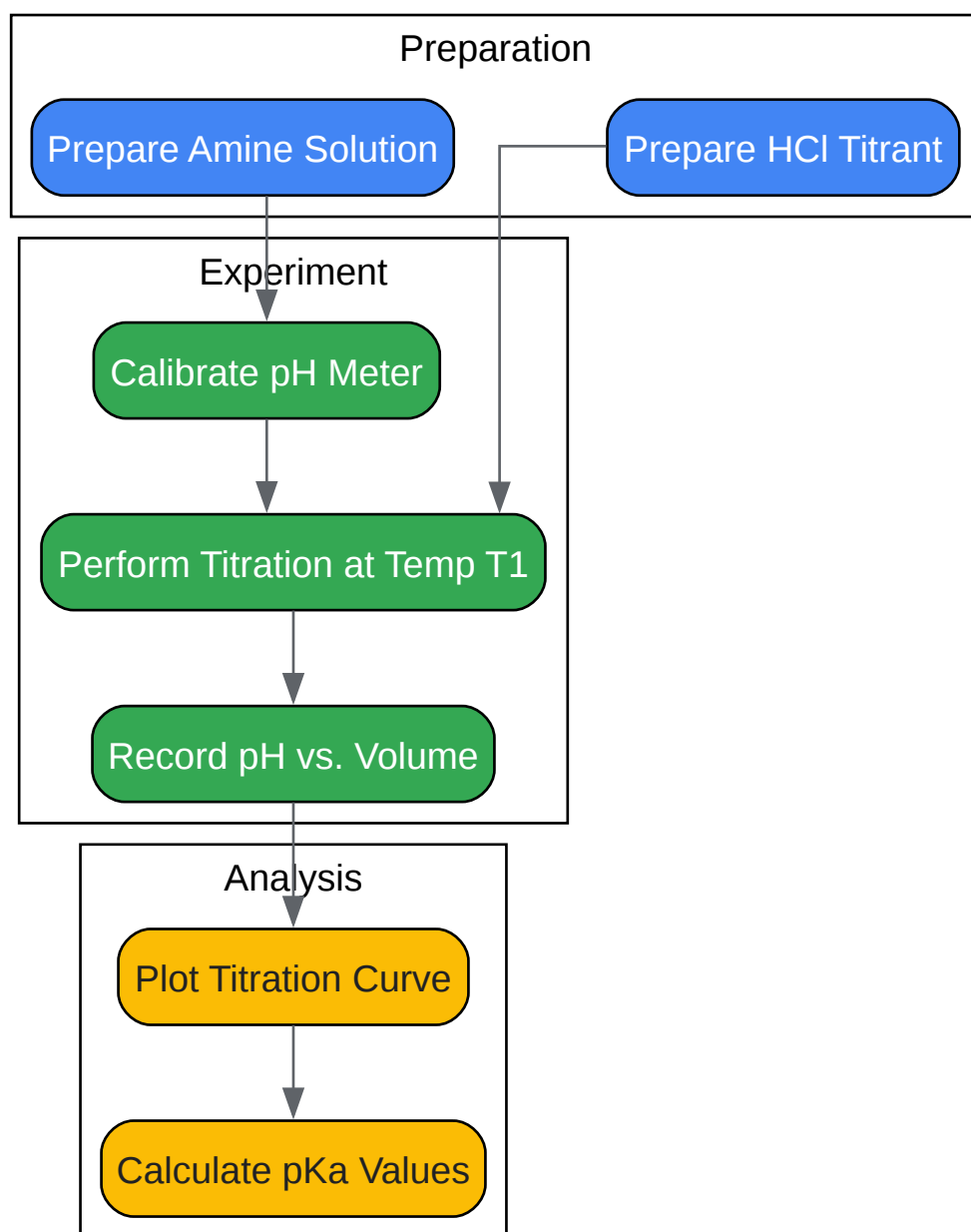
Detailed experimental procedures are crucial for reproducing and building upon existing data. The following sections outline methodologies for determining key properties.

Determination of Dissociation Constants (pKa)

The pKa values of polyamines like **N-(2-Aminoethyl)-1,3-propanediamine** are critical for understanding their behavior in solution. A common method is potentiometric titration.[9]

Methodology:

- Preparation of Solutions: Prepare an aqueous solution of the amine of known concentration (e.g., 0.01 M). Prepare a standardized titrant solution of a strong acid (e.g., 0.1 M HCl).
- Calibration: Calibrate a pH meter using standard buffer solutions at the desired experimental temperature.
- Titration: Place the amine solution in a thermostated vessel maintained at a constant temperature (e.g., 298.15 K).[9] Insert the calibrated pH electrode.
- Data Acquisition: Add the acid titrant in small, precise increments. Record the pH value after each addition, allowing the reading to stabilize.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points. For a triamine, multiple inflection points and corresponding pKa values will be observed.
- Thermodynamic Properties: Repeat the titration at different temperatures (e.g., 298.15 K to 313.15 K) to determine thermodynamic properties like enthalpy (ΔH°), entropy (ΔS°), and Gibbs free energy (ΔG°) of dissociation using the van't Hoff equation.[9]



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References

- 1. N-(2-aminoethyl)-1,3-propanediamine | C₅H₁₅N₃ | CID 26091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(2-AMINOETHYL)-1,3-PROPANEDIAMINE | 13531-52-7 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. N-(2-Aminoethyl)-1,3-propanediamine 97 13531-52-7 [sigmaaldrich.com]
- 5. N-(2-乙氨基)-1,3-丙二胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. N-(2-AMINOETHYL)-1,3-PROPANEDIAMINE | 128364-91-0 [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. researchgate.net [researchgate.net]
- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
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